

synonyms for 5-Chloro-1,3-dihydrobenzoimidazol-2-one

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Compound of Interest

Compound Name: 5-Chloro-1,3-dihydrobenzoimidazol-2-one

Cat. No.: B1218799

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An in-depth guide to **5-Chloro-1,3-dihydrobenzoimidazol-2-one** for researchers and drug development professionals.

Synonyms and Chemical Identifiers

5-Chloro-1,3-dihydrobenzoimidazol-2-one is a chemical compound with various synonyms used in scientific literature and commercial listings. Understanding these alternative names is crucial for comprehensive literature searches and material sourcing.

Common Synonyms:

- 5-Chloro-1,3-dihydro-2H-benzimidazol-2-one[1]
- 5-Chloro-1H-benzo[d]imidazol-2(3H)-one[1][2][3]
- 5-Chloro-2-benzimidazolinone[1]
- 5-Chloro-2-benzimidazolone[1]
- 2H-Benzimidazol-2-one, 5-chloro-1,3-dihydro-

Chemical Structure and Identifiers:

A clear understanding of the chemical structure is fundamental for researchers.

- CAS Number: 2034-23-3[1][2]
- Molecular Formula: C₇H₅ClN₂O[1]
- Molecular Weight: 168.58 g/mol [1][2]
- InChI Key: QIGIQLYKEULMQQ-UHFFFAOYSA-N[2]
- SMILES: c1cc2c(cc1[Cl])NC(N2)=O[1]

Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below, providing a quick reference for laboratory use.

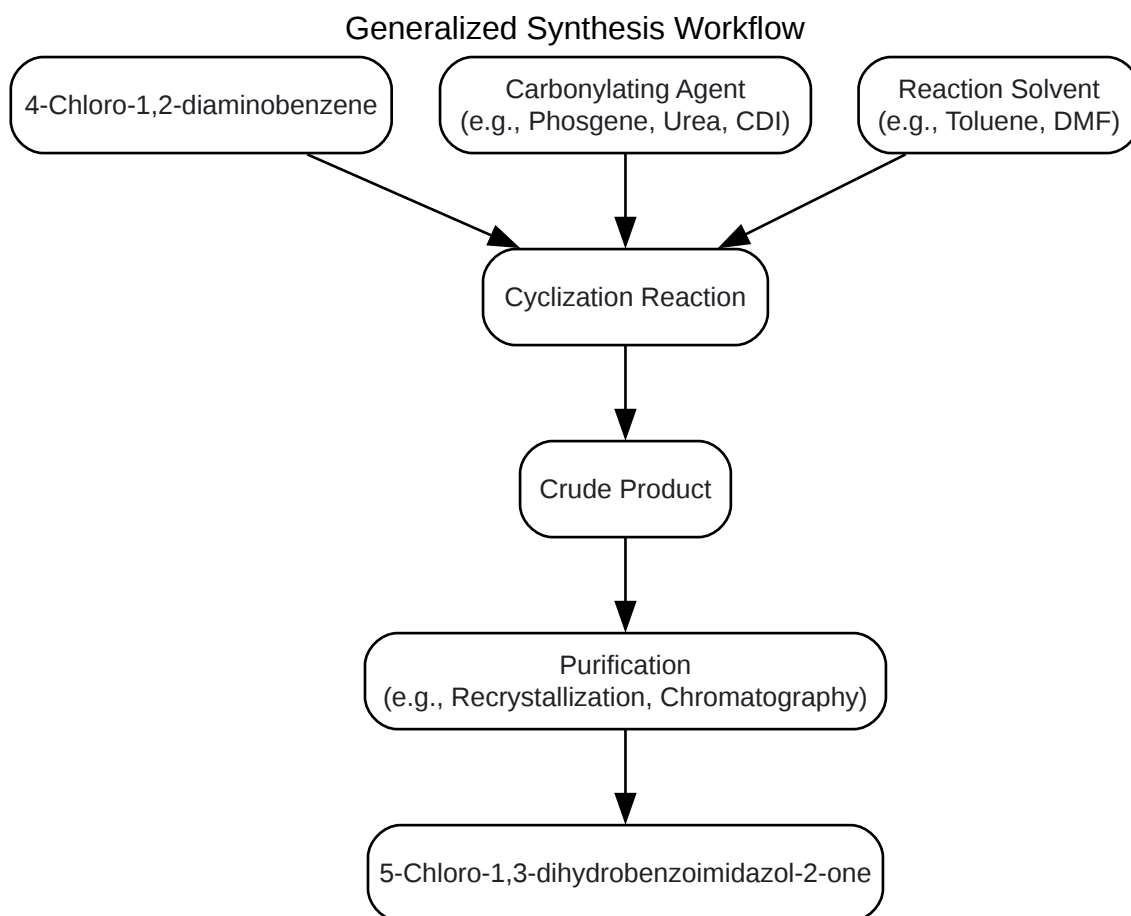
Property	Value	Source
Physical Form	Solid	[2]
Melting Point	226-232 °C	[4]
Purity	≥ 98%	[2]
Storage	Sealed in dry, room temperature	[2]

Applications in Research and Development

5-Chloro-1,3-dihydrobenzoimidazol-2-one serves as a key intermediate in the synthesis of various pharmaceutical compounds. Notably, it is a building block in the synthesis of the drug domperidone[1][5]. Its benzimidazolone core is a privileged scaffold in medicinal chemistry due to its diverse biological activities[5][6].

Experimental Workflow: Synthesis Overview

The synthesis of benzimidazolone derivatives often involves the carbonylation of the corresponding diamine. The following diagram illustrates a generalized workflow for the synthesis of **5-Chloro-1,3-dihydrobenzoimidazol-2-one**.



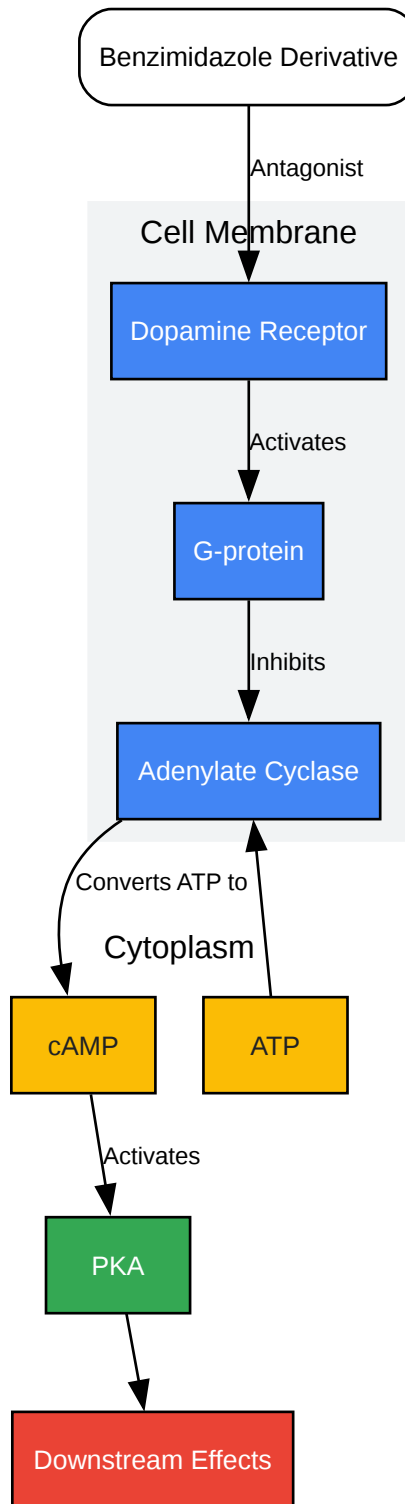
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Caption: Generalized workflow for the synthesis of **5-Chloro-1,3-dihydrobenzoimidazol-2-one**.

Signaling Pathway Involvement of Benzimidazole Derivatives

Benzimidazole-containing compounds are known to interact with a variety of biological targets and signaling pathways. While the specific pathways for **5-Chloro-1,3-dihydrobenzoimidazol-2-one** itself are not extensively detailed in the provided search results, derivatives have been shown to act as antagonists at dopamine receptors, which are G-protein coupled receptors (GPCRs). The diagram below illustrates a simplified dopamine receptor signaling pathway.

Simplified Dopamine Receptor Signaling

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Caption: Simplified signaling cascade for a dopamine receptor, a target for some benzimidazole derivatives.

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